

Solubility of 2-n-Nonyl-1,3-dioxolane in different solvents

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Compound of Interest

Compound Name: 2-n-Nonyl-1,3-dioxolane

Cat. No.: B1664093

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An In-depth Technical Guide to the Solubility of **2-n-Nonyl-1,3-dioxolane**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-n-Nonyl-1,3-dioxolane is a biochemical compound utilized as an absorption and penetration enhancer in transdermal drug delivery systems.[1][2] Its molecular structure, consisting of a polar 1,3-dioxolane ring and a long, non-polar nonyl hydrocarbon chain, gives it amphiphilic properties. This dual nature is key to its function in pharmaceutical formulations. While specific quantitative solubility data for **2-n-nonyl-1,3-dioxolane** in a wide range of solvents is not extensively documented in publicly available literature, this guide provides a detailed overview of its predicted solubility based on its chemical structure. Furthermore, it outlines comprehensive, generalized experimental protocols for determining its solubility both qualitatively and quantitatively.

Predicted Solubility Profile

The principle of "like dissolves like" is fundamental to predicting the solubility of a compound in various solvents.[3] **2-n-Nonyl-1,3-dioxolane** possesses a polar head (the 1,3-dioxolane group with two oxygen atoms) and a significant non-polar tail (the nine-carbon alkyl chain). This amphiphilic character suggests it will exhibit a range of solubilities across different solvent types. The long non-polar tail is expected to dominate its solubility behavior, favoring miscibility

with non-polar and weakly polar organic solvents. Conversely, its solubility in highly polar solvents like water is predicted to be low.

Below is a table summarizing the predicted qualitative solubility of **2-n-Nonyl-1,3-dioxolane** in a selection of common laboratory solvents.

Solvent	Solvent Type	Predicted Solubility	Rationale
Water	Highly Polar Protic	Insoluble	The large, non-polar nonyl group will have very weak interactions with the highly polar water molecules.
Methanol	Polar Protic	Sparingly Soluble	The small polar head of methanol can interact with the dioxolane ring, but the nonyl chain limits miscibility.
Ethanol	Polar Protic	Soluble	Ethanol is less polar than methanol, and its ethyl group interacts more favorably with the nonyl chain.
Acetone	Polar Aprotic	Soluble	Acetone's polarity is suitable for interacting with the dioxolane ring, while its organic character accommodates the nonyl chain.
Dichloromethane	Polar Aprotic	Soluble	A good solvent for many organic compounds; its polarity is intermediate, allowing for dissolution.
Tetrahydrofuran (THF)	Polar Aprotic	Soluble	The cyclic ether structure of THF is compatible with the dioxolane ring, and it

is a good solvent for compounds with alkyl chains.

Toluene

Non-polar Aromatic

Soluble

The non-polar nature of toluene will readily solvate the long nonyl chain.

Hexane

Non-polar Aliphatic

Soluble

As a non-polar hydrocarbon, hexane will effectively solvate the nonyl group through van der Waals forces.

Diethyl Ether

Weakly Polar

Soluble

Diethyl ether is a common solvent for organic compounds with both polar and non-polar characteristics.

Experimental Protocols for Solubility Determination

To ascertain the precise solubility of **2-n-nonyl-1,3-dioxolane**, standardized experimental procedures are necessary. The following protocols describe methodologies for both qualitative and quantitative assessment.

Protocol 1: Visual Miscibility Test (Qualitative)

This rapid method is used to determine if a liquid solute is miscible, partially miscible, or immiscible in a solvent at a given concentration.^[4]

Materials:

- **2-n-Nonyl-1,3-dioxolane**
- A selection of solvents (e.g., water, ethanol, hexane)

- 10 mL glass test tubes with stoppers
- Graduated pipettes or cylinders
- Vortex mixer (optional)

Procedure:

- Add 2 mL of the chosen solvent to a clean, dry test tube.
- Carefully add 2 mL of **2-n-nonyl-1,3-dioxolane** to the same test tube.
- Stopper the test tube and invert it gently 10-15 times or mix using a vortex mixer for 30 seconds to ensure thorough mixing.^[4]
- Allow the mixture to stand undisturbed at room temperature for at least 5 minutes.
- Observe the contents of the test tube for the presence of a single phase or multiple layers.

Interpretation of Results:

- Miscible (Soluble): A single, clear, and uniform liquid phase is observed.
- Immiscible (Insoluble): Two distinct liquid layers are visible.
- Partially Miscible (Sparingly Soluble): The mixture may appear cloudy or turbid, or it may initially form a single phase that separates into two layers upon standing.

Protocol 2: Gravimetric Method for Quantitative Solubility Determination

This method determines the solubility of a liquid solute in a solvent by creating a saturated solution and then quantifying the amount of solute dissolved in a known mass of the solvent.

Materials:

- **2-n-Nonyl-1,3-dioxolane**

- A selection of solvents
- Scintillation vials or small flasks with screw caps
- Analytical balance (accurate to ± 0.0001 g)
- Magnetic stirrer and stir bars or an orbital shaker
- Temperature-controlled environment (e.g., water bath or incubator)
- Pipettes
- Drying oven

Procedure:

- Add a known mass of the solvent (e.g., 5.00 g) to a pre-weighed vial.
- Add an excess amount of **2-n-nonyl-1,3-dioxolane** to the solvent. The presence of a separate, undissolved phase of the dioxolane is necessary to ensure saturation.
- Seal the vial and place it in a temperature-controlled environment set to the desired temperature (e.g., 25 °C).
- Stir the mixture vigorously for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and a saturated solution is formed.
- After the equilibration period, cease stirring and allow the undissolved phase to settle.
- Carefully extract a known mass of the clear, saturated supernatant (the top layer) using a pipette and transfer it to a new, pre-weighed vial. Record the exact mass of the transferred saturated solution.
- Place the vial with the saturated solution in a drying oven at a temperature sufficient to evaporate the solvent but below the boiling point of **2-n-nonyl-1,3-dioxolane** to avoid its evaporation. A vacuum oven is ideal for this purpose to allow for lower evaporation temperatures.

- Once the solvent has completely evaporated, reweigh the vial containing the residual **2-n-nonyl-1,3-dioxolane**.
- Calculate the solubility, typically expressed as grams of solute per 100 grams of solvent.

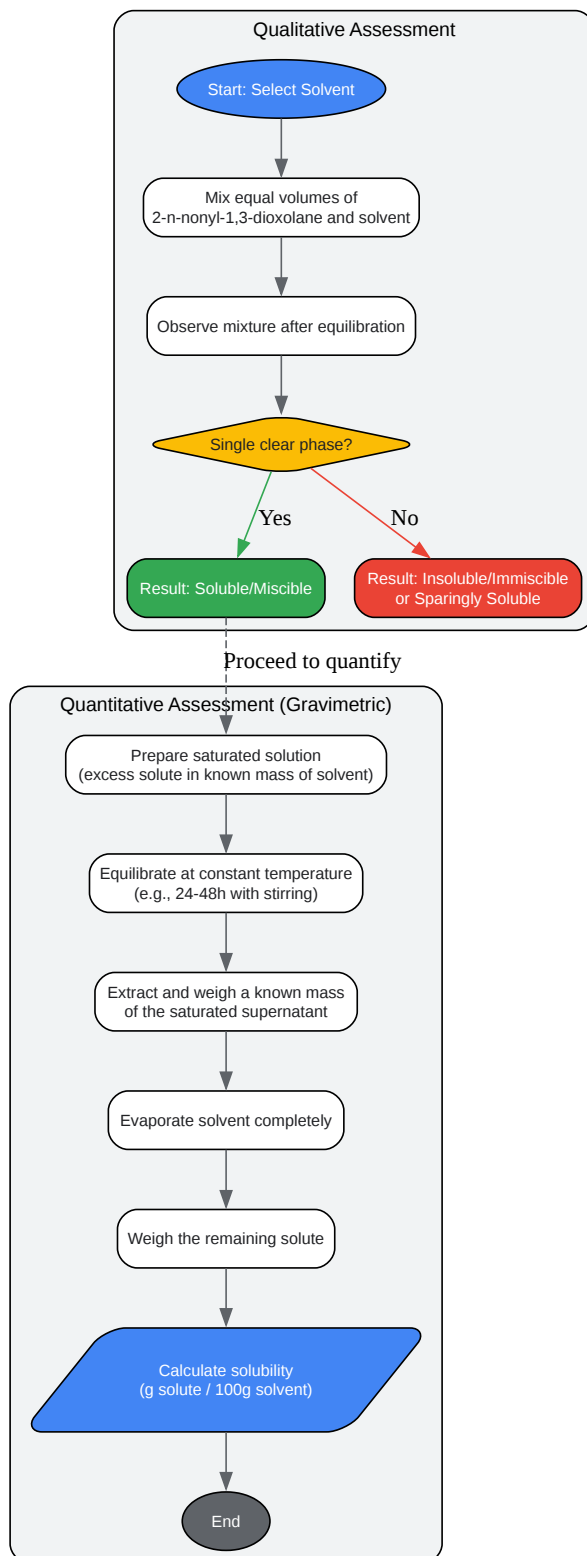
Calculation:

- Mass of solute = (Final mass of vial + residue) - (Initial mass of empty vial)
- Mass of solvent in the aliquot = (Mass of saturated solution aliquot) - (Mass of solute)
- Solubility (g/100 g solvent) = (Mass of solute / Mass of solvent in the aliquot) x 100

Mandatory Visualization

The following diagram illustrates a logical workflow for determining the solubility of **2-n-nonyl-1,3-dioxolane** in a given solvent.

Solubility Determination Workflow for 2-n-Nonyl-1,3-dioxolane

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